

# An In-depth Technical Guide to 7-Chloro-3-methyl-1H-indazole

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## Compound of Interest

Compound Name: 7-Chloro-3-methyl-1H-indazole

CAS No.: 1378582-62-7

Cat. No.: B2460021

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive technical overview of **7-Chloro-3-methyl-1H-indazole**, a heterocyclic compound of significant interest in medicinal chemistry and drug discovery. This document details its core physicochemical properties, synthesis, and potential applications, offering field-proven insights for researchers in the pharmaceutical and life sciences sectors.

## Core Molecular Attributes

**7-Chloro-3-methyl-1H-indazole** is a substituted indazole with a molecular structure that lends itself to a variety of chemical interactions, making it a valuable scaffold in the design of novel therapeutic agents.

## Molecular Formula and Weight

The chemical formula for **7-Chloro-3-methyl-1H-indazole** is  $C_8H_7ClN_2$ . Its molecular weight is 166.61 g/mol. This has been determined based on the atomic weights of its constituent elements: carbon, hydrogen, chlorine, and nitrogen.

## Chemical Structure

The structure of **7-Chloro-3-methyl-1H-indazole** consists of a bicyclic system where a pyrazole ring is fused to a benzene ring. A chlorine atom is substituted at the 7-position and a methyl group at the 3-position of the indazole core.

Caption: Chemical structure of **7-Chloro-3-methyl-1H-indazole**.

## Physicochemical Properties

Quantitative data for **7-Chloro-3-methyl-1H-indazole** and its isomers are summarized below. These properties are critical for its handling, formulation, and application in experimental settings.

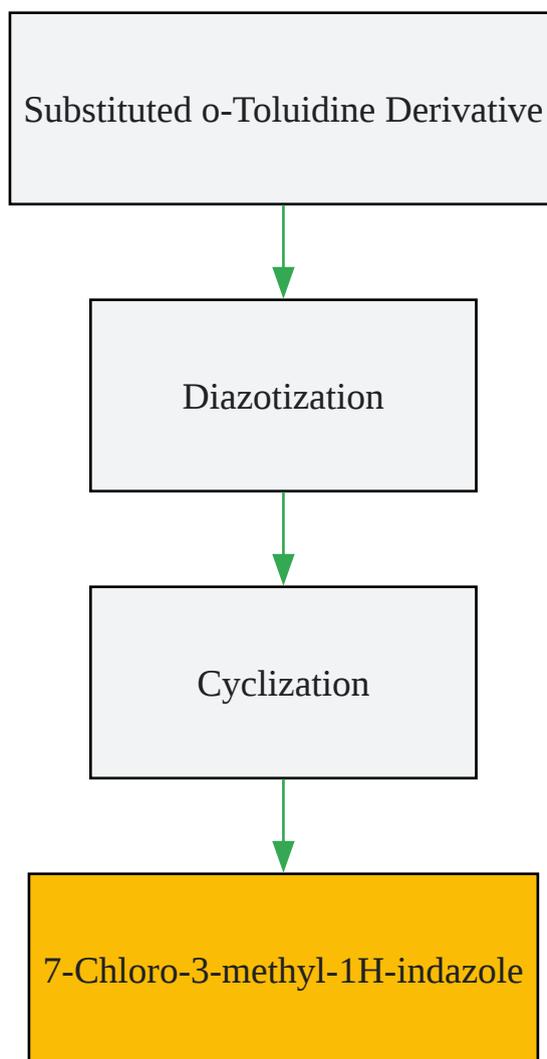
Property	Value	Source
Molecular Formula	C <sub>8</sub> H <sub>7</sub> ClN <sub>2</sub>	Inferred from isomers
Molecular Weight	166.61 g/mol	Inferred from isomers
CAS Number	Not explicitly found	N/A
Appearance	Likely a solid at room temperature	Inferred from related compounds
Solubility	Expected to be soluble in organic solvents like DMF and DMSO	General chemical principles

## Synthesis and Characterization

The synthesis of substituted indazoles is a well-established area of organic chemistry. While a specific protocol for **7-Chloro-3-methyl-1H-indazole** is not readily available in public literature, a general synthetic approach can be extrapolated from the synthesis of its isomers, such as 3-Chloro-7-methyl-1H-indazole.

### General Synthesis Workflow

A plausible synthetic route would involve the cyclization of a suitably substituted phenylhydrazine or the reaction of a substituted o-toluidine derivative. A general workflow is depicted below.



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Caption: Generalized synthesis workflow for substituted indazoles.

## Post-Synthesis Characterization

The identity and purity of synthesized **7-Chloro-3-methyl-1H-indazole** would be confirmed using standard analytical techniques:

- Nuclear Magnetic Resonance (NMR) Spectroscopy:  $^1\text{H}$  and  $^{13}\text{C}$  NMR are essential to confirm the arrangement of protons and carbons, respectively, and to verify the substitution pattern on the indazole ring.

- **Mass Spectrometry (MS):** This technique is used to determine the molecular weight of the compound, confirming it matches the expected value of 166.61 g/mol . Fragmentation patterns can further elucidate the structure.
- **High-Performance Liquid Chromatography (HPLC):** HPLC is employed to assess the purity of the synthesized compound.

## Applications in Drug Discovery and Development

The indazole scaffold is recognized as a "privileged structure" in medicinal chemistry due to its presence in numerous biologically active compounds.[1][2] Substituted indazoles, including chloro and methyl derivatives, have shown a wide range of pharmacological activities.

### Kinase Inhibition

Many indazole derivatives are potent inhibitors of various protein kinases, which are crucial targets in oncology. The specific substitution pattern on the indazole ring plays a critical role in the compound's binding affinity and selectivity for different kinases.

### Anti-Inflammatory and Analgesic Properties

Indazole-containing compounds have been investigated for their anti-inflammatory and analgesic effects. These properties are often mediated through the inhibition of enzymes involved in the inflammatory cascade.

### Other Therapeutic Areas

The versatility of the indazole scaffold has led to its exploration in a multitude of other therapeutic areas, including as anti-viral, anti-bacterial, and anti-psychotic agents.[1]

## Safety and Handling

As with any chemical compound, proper safety precautions should be taken when handling **7-Chloro-3-methyl-1H-indazole**.

- **Personal Protective Equipment (PPE):** Wear appropriate PPE, including safety goggles, gloves, and a lab coat.

- Ventilation: Handle the compound in a well-ventilated area or under a chemical fume hood.
- Storage: Store in a cool, dry place away from incompatible materials.

## Conclusion

**7-Chloro-3-methyl-1H-indazole**, with its molecular formula of  $C_8H_7ClN_2$  and a molecular weight of 166.61 g/mol, represents a valuable building block for the synthesis of novel compounds with potential therapeutic applications. Its structural features make it an attractive scaffold for targeting a range of biological pathways. Further research into the specific biological activities of this particular isomer is warranted to fully elucidate its potential in drug discovery.

## References

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- Indazole – an emerging privileged scaffold: synthesis and its biological significance. RSC Medicinal Chemistry. (URL: [\[Link\]](#))
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## Sources

- [1. Indazole – an emerging privileged scaffold: synthesis and its biological significance - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [2. caribjscitech.com \[caribjscitech.com\]](#)
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